

Proper Disposal Procedures for Indan (CAS 496-11-7)

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Compound of Interest

Compound Name: IND24

Cat. No.: B608093

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This guide provides essential safety and logistical information for the proper disposal of Indan, a flammable liquid and vapor. Adherence to these procedures is critical for the safety of researchers, scientists, and drug development professionals and to ensure compliance with hazardous waste regulations.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for Indan, crucial for risk assessment and safe handling.^[1]

Property	Value
CAS Number	496-11-7
Molecular Formula	C ₉ H ₁₀
Molecular Weight	118.18 g/mol
Appearance	Light yellow, clear liquid
Boiling Point	176 °C / 348.8 °F
Melting Point	-51 °C / -59.8 °F
Flash Point	54 °C / 129.2 °F (closed cup)
Specific Gravity	0.965 g/mL at 25 °C
Water Solubility	Insoluble
Water Endangering Class	WGK 3 (self-classification)

Experimental Protocols: Disposal Procedure

The recommended method for the disposal of Indan is through an approved hazardous waste disposal facility. On-site chemical neutralization is not advised due to the flammable nature of the compound. The following is a step-by-step guide for the collection and preparation of Indan for disposal.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[\[1\]](#)
- Hand Protection: Wear protective gloves, such as Nitrile rubber.[\[1\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)

2. Waste Collection and Segregation:

- Segregation: Do not mix Indan waste with other incompatible waste streams. It should be collected as a halogen-free organic solvent waste.[\[1\]](#)

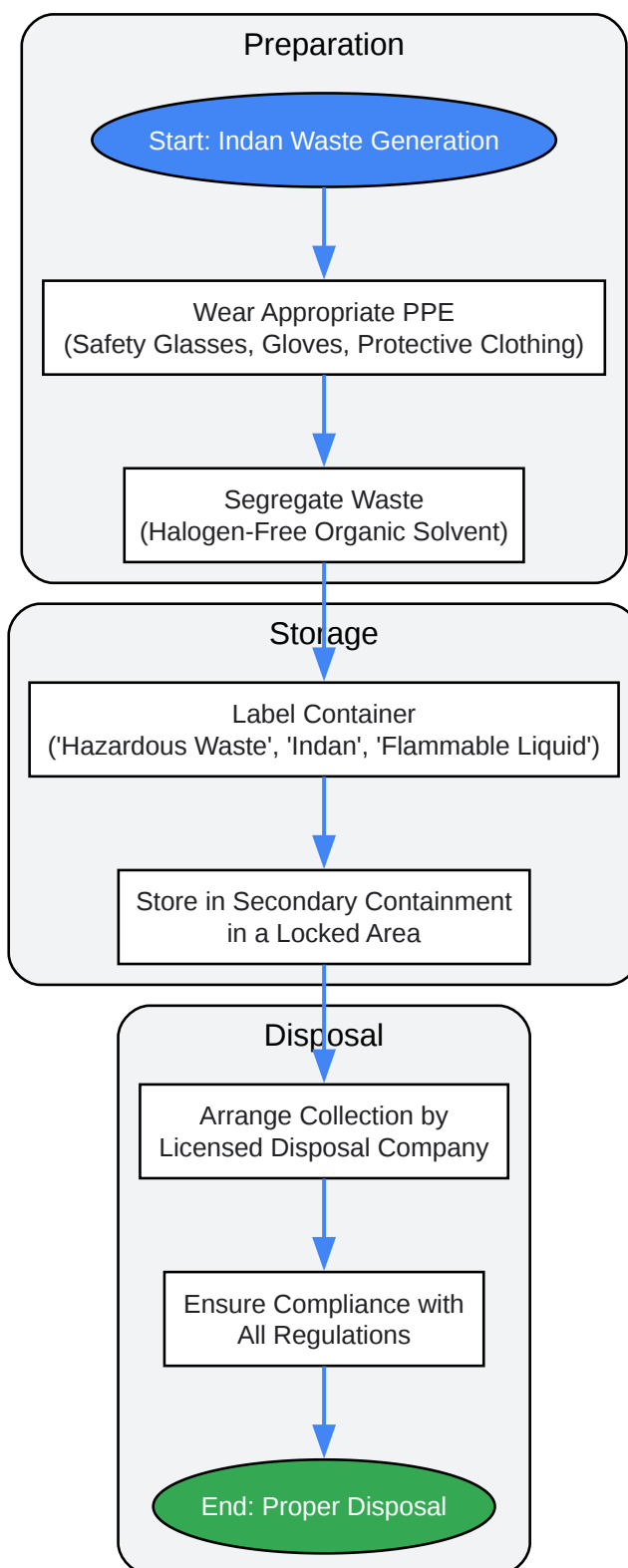
3. Waste Storage and Labeling:

- Labeling: The waste container must be clearly labeled as "Hazardous Waste," "Indan," and "Flammable Liquid."^[1]
- Containment: Ensure secondary containment is in place to manage potential leaks.^[1]
- Lock-up: Store in a locked-up area to prevent unauthorized access.^[1]

4. Disposal:

- Professional Disposal: Arrange for the collection of the Indan waste by a licensed hazardous waste disposal company.^[1]
- Regulatory Compliance: Dispose of the contents and container in accordance with all local, state, and federal regulations.^[1]
- Prohibition: Do not attempt to dispose of Indan down the drain or with general laboratory trash.^[1]

Disposal Workflow



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Caption: Workflow for the proper disposal of Indan waste.

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References

- 1. benchchem.com [benchchem.com]
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